

Cyprazine's Disruption of Photosynthesis: A Technical Guide to its Mode of Action

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Compound of Interest

Compound Name: Cyprazine

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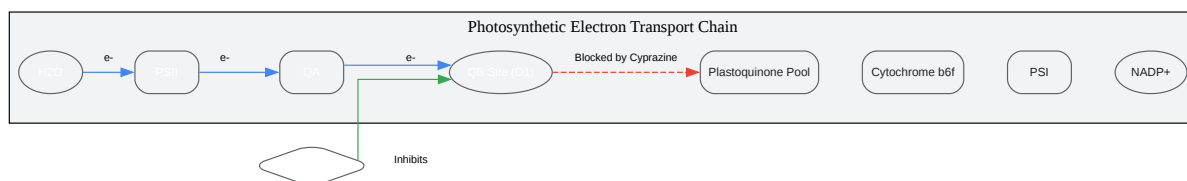
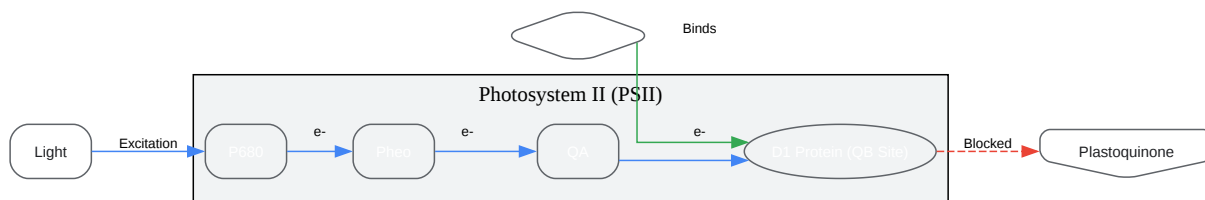
Introduction

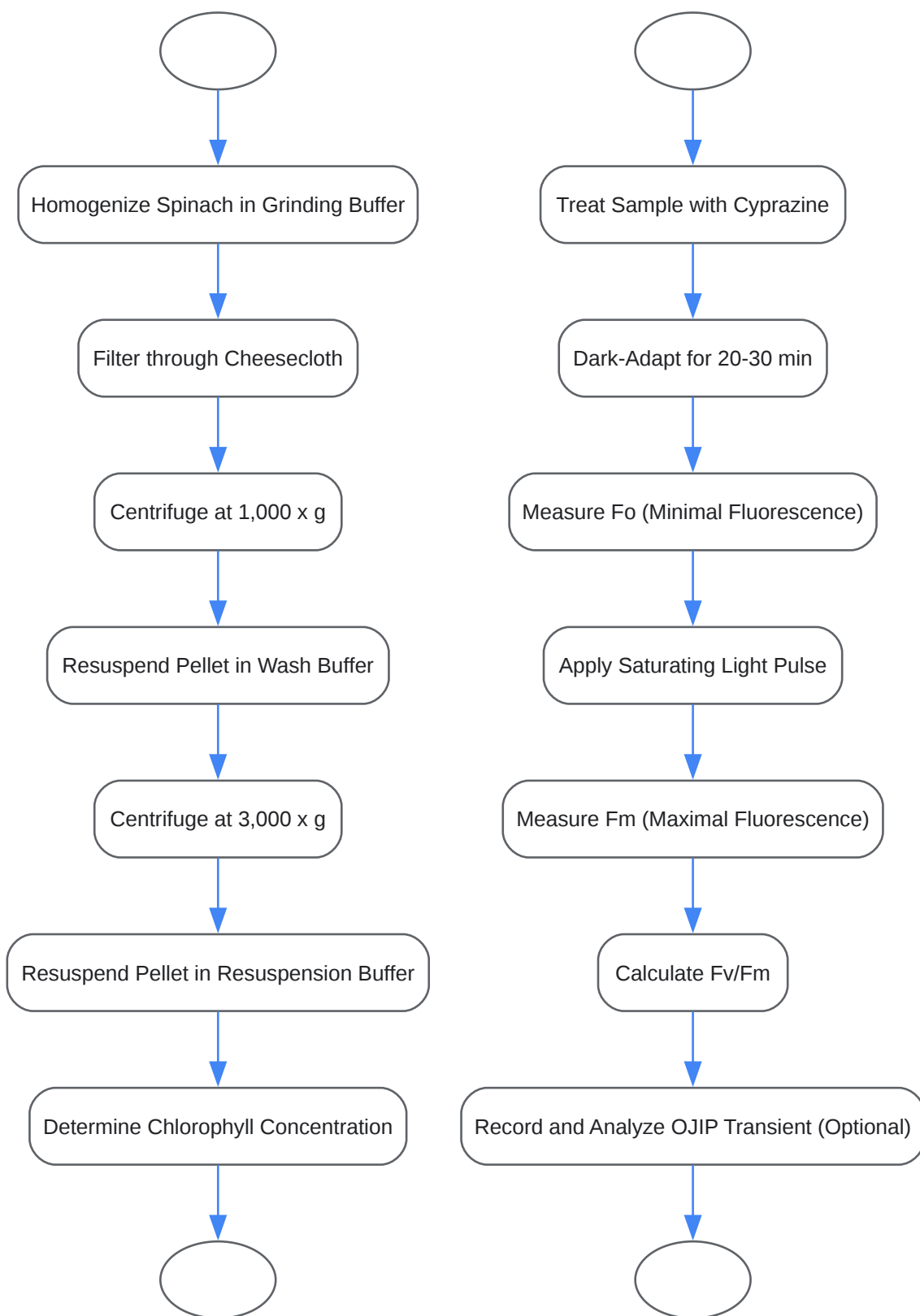
Cyprazine is a chlorotriazine herbicide that effectively controls weed growth by targeting the fundamental process of photosynthesis.[1][2] Its primary mode of action is the potent inhibition of Photosystem II (PSII), a critical protein complex within the photosynthetic electron transport chain.[3][4][5] This guide provides an in-depth technical overview of the molecular mechanisms by which **cyprazine** exerts its herbicidal effects, details experimental protocols for its study, and presents quantitative data on its inhibitory activity.

Molecular Target and Binding Site: The D1 Protein

The specific molecular target of **cyprazine** is the D1 protein, a core subunit of the PSII reaction center located in the thylakoid membranes of chloroplasts.[5][6][7] The D1 protein, also known as the QB-binding protein, provides a specific binding niche for plastoquinone (PQ), a mobile electron carrier essential for photosynthetic electron flow.

Cyprazine, along with other triazine herbicides, acts as a competitive inhibitor, binding to the QB-binding site on the D1 protein.[4][5] This binding is non-covalent and reversible. The affinity of **cyprazine** for this site effectively displaces the native plastoquinone molecule, thereby blocking its ability to accept electrons.





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